An In-depth Technical Guide to 3-Bromo-2-hydroxy-5-nitrobenzaldehyde

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Bromo-2-hydroxy-5-nitrobenzaldehyde*
CAS No.:	*16789-84-7*
Cat. No.:	*B098254*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromo-2-hydroxy-5-nitrobenzaldehyde, with the Chemical Abstracts Service (CAS) registry number 16789-84-7, is a highly functionalized aromatic aldehyde of significant interest in synthetic organic chemistry.[1] Its unique substitution pattern, featuring an aldehyde, a hydroxyl group, a bromine atom, and a nitro group, makes it a versatile building block for the synthesis of a wide array of complex organic molecules. The strategic placement of these functional groups allows for a diverse range of chemical transformations, positioning it as a valuable intermediate in the development of novel pharmaceuticals, functional materials, and specialized chemical probes.[2] This guide provides a comprehensive overview of its chemical properties, a plausible synthetic route, key applications, and detailed protocols for its handling, characterization, and safety.

© 2026 BenchChem. All rights reserved.

Part 1: Chemical Identity and Physicochemical Properties

The structural features of **3-Bromo-2-hydroxy-5-nitrobenzaldehyde** give rise to its distinct chemical and physical properties. The presence of both electron-donating (hydroxyl) and electron-withdrawing (nitro, bromo, and aldehyde) groups on the benzene ring creates a unique electronic environment that dictates its reactivity.

Summary of Physicochemical Data

Property	Value	Source
CAS Number	16789-84-7	[1]
Molecular Formula	$C_7H_4BrNO_4$	[1]
Molecular Weight	246.01 g/mol	[1]
IUPAC Name	3-bromo-2-hydroxy-5-nitrobenzaldehyde	[1]
Synonyms	3-Bromo-5-nitrosalicylaldehyde	[1]
Appearance	Pale brown powder	
Melting Point	101-106 °C	
Boiling Point	306.9±27.0 °C (Predicted)	
Solubility	Soluble in Methanol	

Computed Molecular Properties

© 2026 BenchChem. All rights reserved.

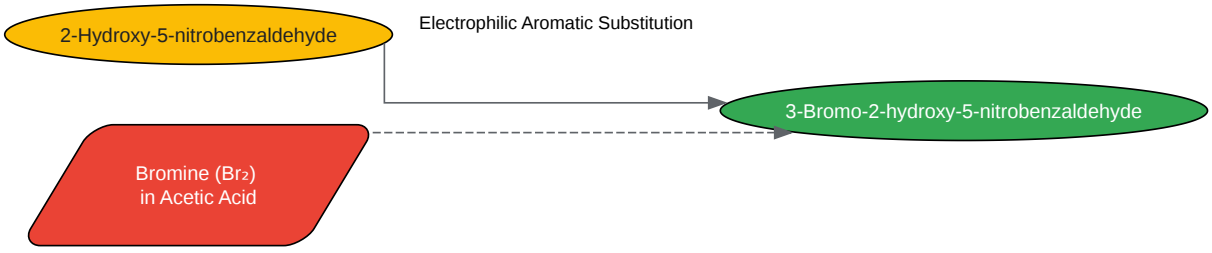
Property	Value	Source
XLogP3	2.9	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	1	[1]
Topological Polar Surface Area	83.1 Å²	[1]
Complexity	217	[1]

Part 2: Synthesis and Mechanistic Insights

While a specific, peer-reviewed synthesis for **3-Bromo-2-hydroxy-5-nitrobenzaldehyde** is not readily available in the public domain, a plausible and efficient synthetic route can be devised from commercially available starting materials. A common strategy involves the electrophilic substitution of a suitably substituted salicylaldehyde.

Proposed Synthetic Pathway

A logical approach is the bromination of 2-hydroxy-5-nitrobenzaldehyde. The hydroxyl group is a strongly activating, ortho-, para- directing group, while the aldehyde and nitro groups are deactivating, meta- directing groups. In this case, the powerful directing effect of the hydroxyl group will dictate the position of bromination.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Proposed synthesis of **3-Bromo-2-hydroxy-5-nitrobenzaldehyde**.

Experimental Protocol: Synthesis of 3-Bromo-2-hydroxy-5-nitrobenzaldehyde

This protocol is a representative example and should be optimized for specific laboratory conditions.

- Dissolution: In a three-necked round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a reflux condenser, dissolve 2-hydroxy-5-nitrobenzaldehyde (1 equivalent) in glacial acetic acid.
- Bromination: While stirring the solution at room temperature, add a solution of bromine (1.1 equivalents) in glacial acetic acid dropwise from the dropping funnel. The rate of addition should be controlled to maintain the reaction temperature.
- Reaction Monitoring: After the addition is complete, continue stirring the mixture at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, pour the reaction mixture into ice-cold water. The crude product will precipitate out of the solution.
- Purification: Collect the solid product by filtration and wash it thoroughly with cold water to remove any remaining acetic acid. The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield pure **3-Bromo-2-hydroxy-5-nitrobenzaldehyde**.

Part 3: Applications in Research and Drug Development

The unique arrangement of functional groups in **3-Bromo-2-hydroxy-5-nitrobenzaldehyde** makes it a valuable scaffold for medicinal chemistry and materials science.

- Pharmaceutical Synthesis: The aldehyde group can be readily converted into other functional groups or used in condensation reactions to form Schiff bases, which are known for their

© 2026 BenchChem. All rights reserved.

broad range of biological activities. The nitro group can be reduced to an amine, providing a site for further derivatization. This compound serves as a key intermediate in the synthesis of various heterocyclic compounds with potential therapeutic applications.

- Materials Science: The aromatic core and multiple functional groups make it a candidate for the synthesis of novel organic dyes, polymers, and metal-organic frameworks (MOFs).[2] The bromine atom can be utilized in cross-coupling reactions to build larger, conjugated systems with interesting photophysical properties.[2]

Part 4: Experimental Protocols: Handling, Storage, and Characterization

Safe Handling and Storage

3-Bromo-2-hydroxy-5-nitrobenzaldehyde should be handled with care in a well-ventilated area or a fume hood.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves. For handling larger quantities or when generating dust, a NIOSH-approved respirator is recommended.
- Handling: Avoid inhalation of dust and direct contact with skin and eyes. Do not eat, drink, or smoke in the handling area.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.

Spectroscopic Characterization

Accurate characterization is crucial to confirm the identity and purity of the compound.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the compound in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in an NMR tube.
- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aldehyde proton (likely a singlet above 9.5 ppm), the hydroxyl proton (a broad singlet, chemical shift is

© 2026 BenchChem. All rights reserved.

concentration and solvent dependent), and the aromatic protons (in the aromatic region, with splitting patterns determined by their coupling).

- ^{13}C NMR: The carbon NMR spectrum will show characteristic peaks for the carbonyl carbon of the aldehyde (typically >180 ppm), and distinct signals for the substituted aromatic carbons.

2. Infrared (IR) Spectroscopy

- Sample Preparation: The IR spectrum can be obtained using a KBr pellet or as a thin film on a salt plate (for solids). For Attenuated Total Reflectance (ATR), a small amount of the solid sample is placed directly on the crystal.
- Expected Absorptions:
  - O-H stretch: A broad band in the region of 3200-3600 cm^{-1} for the hydroxyl group.
  - C-H stretch (aromatic): Peaks around 3000-3100 cm^{-1}.
  - C=O stretch (aldehyde): A strong, sharp peak around 1650-1700 cm^{-1}.
  - N-O stretch (nitro group): Strong bands around 1500-1550 cm^{-1} (asymmetric) and 1300-1350 cm^{-1} (symmetric).
  - C-Br stretch: In the fingerprint region, typically below 800 cm^{-1}.

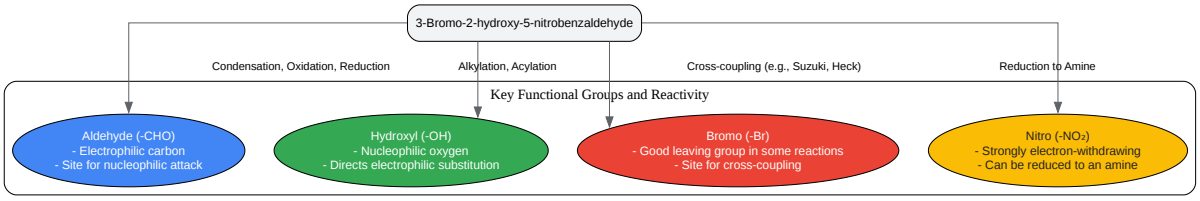
ATR-IR spectral data is available and confirms these characteristic peaks.[1]

3. Mass Spectrometry (MS)

The mass spectrum provides information about the molecular weight and fragmentation pattern.

- Expected Molecular Ion Peak: The electron ionization (EI) mass spectrum will show a characteristic pair of molecular ion peaks ($[M]^+$ and $[M+2]^+$) of nearly equal intensity due to the presence of the two stable isotopes of bromine (^{79}Br and ^{81}Br) at m/z 245 and 247.[1]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Key functional groups and their reactivity in **3-Bromo-2-hydroxy-5-nitrobenzaldehyde**.

Part 5: Safety and Hazard Information

It is imperative to be aware of the potential hazards associated with **3-Bromo-2-hydroxy-5-nitrobenzaldehyde** and to take appropriate safety precautions.

GHS Hazard Classification

Pictogram	GHS Hazard Class	Hazard Statement
	Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Irritation (Category 2)	H315: Causes skin irritation	
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation	

Data sourced from aggregated GHS information.

© 2026 BenchChem. All rights reserved.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

References

- NIST Chemistry WebBook. (n.d.). **3-Bromo-2-hydroxy-5-nitrobenzaldehyde**. Retrieved from [Link]
- PubChem. (n.d.). 3-Bromo-5-nitrosalicylaldehyde. National Center for Biotechnology Information. Retrieved from [Link]
- The Royal Society of Chemistry. (n.d.). Electronic Supplementary Information. Retrieved from [Link]
- Google Patents. (n.d.). CN103880683A - Chemical synthesis method of 3-bromo-2-nitrobenzaldehyde.
- NINGBO INNO PHARMCHEM CO.,LTD. (2025). **3-Bromo-2-hydroxy-5-nitrobenzaldehyde**: A Versatile Building Block for Novel Material Development. Retrieved

© 2026 BenchChem. All rights reserved.

from [Link]

- Cheméo. (n.d.). Chemical Properties of **3-Bromo-2-hydroxy-5-nitrobenzaldehyde** (CAS 16789-84-7). Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 3-Bromo-5-nitrosalicylaldehyde | C7H4BrNO4 | CID 519307 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Bromo-2-hydroxy-5-nitrobenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098254/docs#an-in-depth-technical-guide-to-3-bromo-2-hydroxy-5-nitrobenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.